

The Role of T0467 in Mitophagy: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: T0467

Cat. No.: B8201617

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mitophagy, the selective degradation of mitochondria by autophagy, is a critical cellular process for maintaining mitochondrial homeostasis and cell health. Dysfunctional mitophagy is implicated in a range of human diseases, including neurodegenerative disorders such as Parkinson's disease. The PINK1-Parkin signaling pathway is a key mechanism governing the removal of damaged mitochondria. This guide provides an in-depth technical overview of **T0467**, a small molecule identified as an activator of the PINK1-Parkin pathway, and its role in promoting mitophagy.

T0467: A Small Molecule Activator of the PINK1-Parkin Pathway

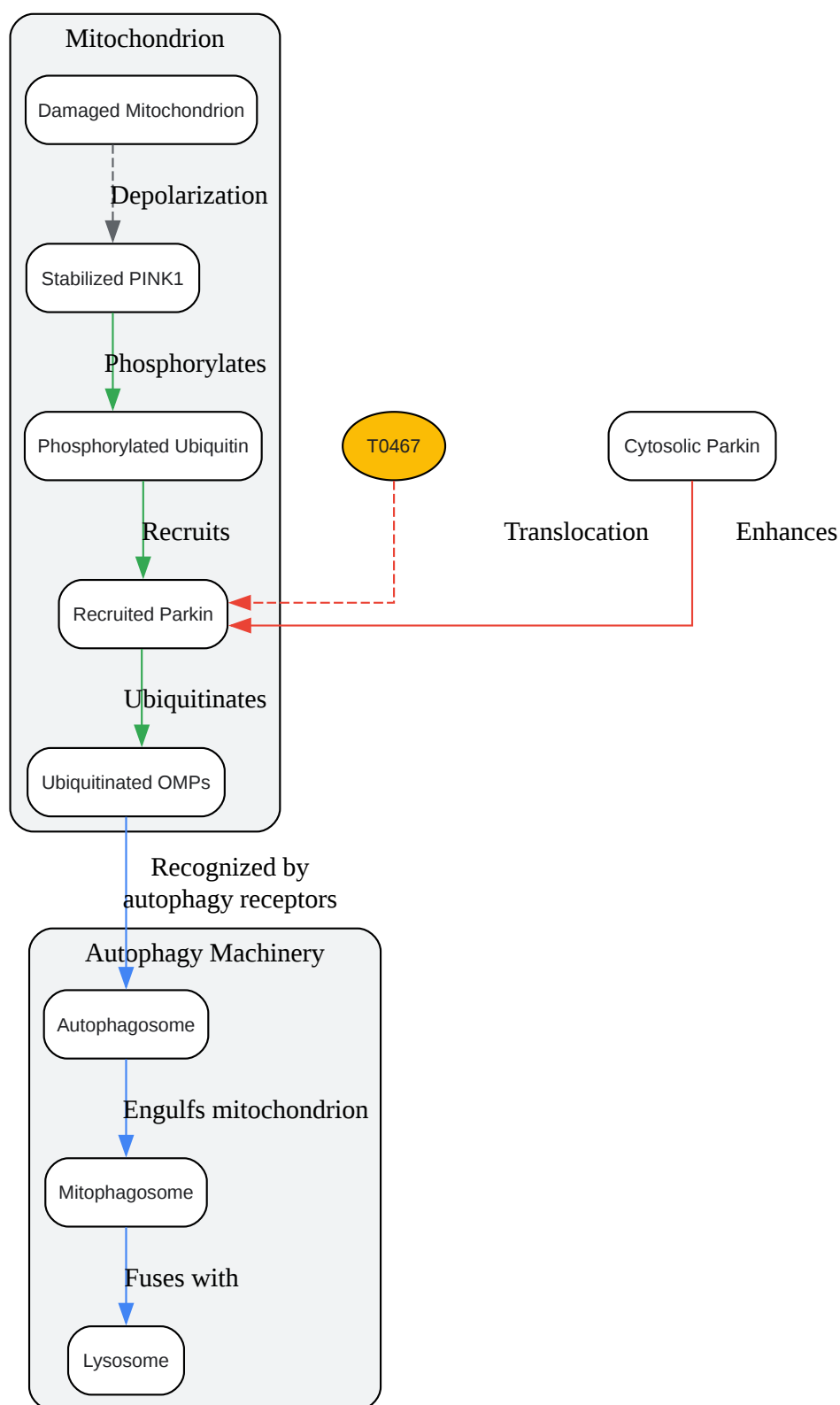
T0467 is a chemical compound that has been shown to activate the translocation of the E3 ubiquitin ligase Parkin to the mitochondria, a crucial step in the initiation of mitophagy.^[1] This activation occurs in a manner dependent on the presence of PINK1 (PTEN-induced putative kinase 1).^[1] Notably, **T0467** does not induce the accumulation of PINK1 on the mitochondrial outer membrane, suggesting that it enhances the downstream signaling of the PINK1-Parkin pathway rather than mimicking mitochondrial damage.^[1] The potential of **T0467** as a therapeutic agent for conditions associated with mitochondrial dysfunction, such as Parkinson's disease, is an active area of research.^[1]

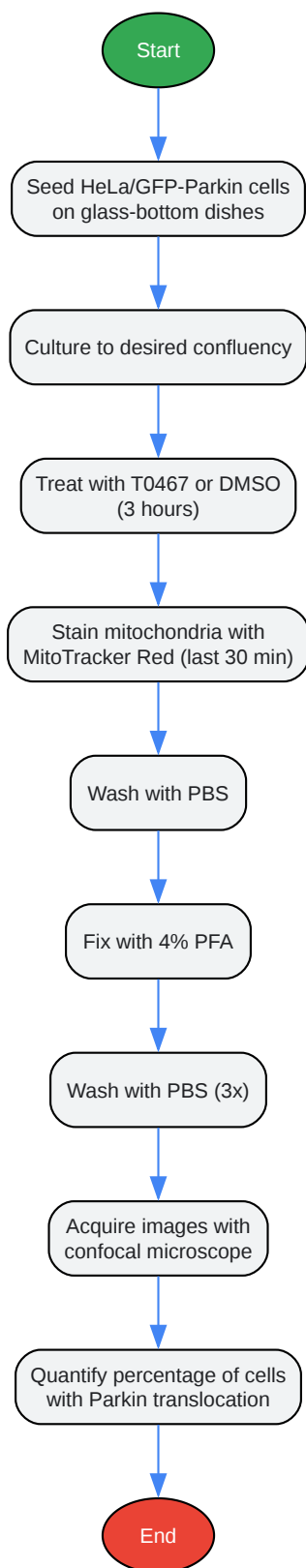
Mechanism of Action

The PINK1-Parkin pathway is a primary route for the clearance of damaged mitochondria. Under homeostatic conditions, PINK1 is imported into the mitochondria and rapidly degraded. Upon mitochondrial depolarization or damage, PINK1 import is inhibited, leading to its accumulation on the outer mitochondrial membrane. This accumulated PINK1 phosphorylates ubiquitin and Parkin, leading to the recruitment of cytosolic Parkin to the damaged mitochondrion. Once recruited, Parkin ubiquitinates various outer mitochondrial membrane proteins, marking the mitochondrion for engulfment by an autophagosome and subsequent degradation in the lysosome.

T0467 has been demonstrated to activate Parkin's mitochondrial translocation in a PINK1-dependent manner.^[1] This suggests that **T0467**'s mechanism of action is to facilitate one or more steps in the PINK1-Parkin signaling cascade, leading to the efficient recruitment and activation of Parkin at the mitochondria, thereby promoting mitophagy.

Signaling Pathway of T0467 in Mitophagy





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quantitative proteomics reveal a feed-forward model for mitochondrial PARKIN translocation and UB chain synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Role of T0467 in Mitophagy: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8201617#what-is-the-role-of-t0467-in-mitophagy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com